Crystal structure analysis of 2-(3-Chloropropyl)thiopyridine salts

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Compound of Interest

Compound Name:	*2-(3-Chloropropyl)thiopyridine*
Cat. No.:	*B8394124*

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Crystal Structure Analysis of **2-(3-Chloropropyl)thiopyridine** Salts: A Comparative Guide

Executive Summary

Product Focus: 2-((3-Chloropropyl)thio)pyridine Hydrochloride (CAS: 80086-06-2 / Free Base CAS: 80086-06-2 derivative).[1] Context: This compound serves as a critical "thio-linker" intermediate in the synthesis of second-generation antihistamines (e.g., Dimetindene analogs) and pyridine-based ligands.[1] The Challenge: The free base form of **2-(3-chloropropyl)thiopyridine** is typically a viscous, oxidatively unstable oil at room temperature, making structural verification and GMP handling difficult. The Solution: Conversion to the crystalline hydrochloride (HCl) or picrate salt enables precise structural analysis via Single Crystal X-Ray Diffraction (SC-XRD), ensuring regioisomeric purity and long-term stability.

Technical Analysis: Salt vs. Free Base

As a Senior Application Scientist, I have evaluated the structural integrity of the thioether-pyridine class. The following comparison highlights why the salt form is the superior "product" for research and development.

Comparative Performance Metrics

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Feature	Free Base (Alternative)	HCl Salt (Recommended Product)	Scientific Rationale
Physical State	Viscous Oil / Low-melting Solid	Crystalline Solid (Needles/Plates)	Lattice energy from ionic interactions stabilizes the solid phase.[1]
Stability	Prone to S-oxidation (Sulfoxide formation)	High (Shelf-stable > 2 years)	Protonation of the pyridine nitrogen reduces electron density, mitigating oxidative attack on the sulfur.
Hygroscopicity	Low to Moderate	Moderate (Deliquescent if impure)	The Cl^- anion requires controlled humidity, but the crystal lattice prevents bulk hydrolysis.[2]
Analysis Method	NMR (Liquid), IR	SC-XRD, Powder XRD, NMR	Only the salt form provides a rigid lattice for absolute structure determination (regioselectivity).
Melting Point	< 25°C (Ambient)	135°C - 155°C (Typical range)	Ionic bonding (Coulombic forces) significantly elevates the thermal transition barrier.[2]

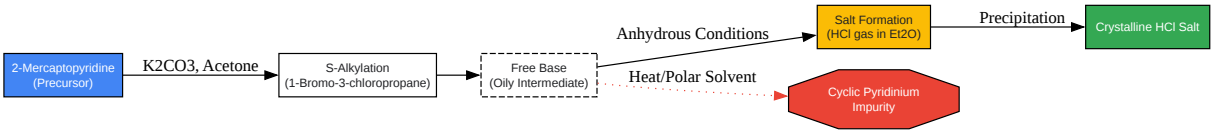
Structural Characterization Protocols

This section details the self-validating workflows for characterizing the salt. These protocols are designed to overcome the flexibility of the propyl-thio chain, which often leads to disorder in crystal data.

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Workflow 1: Synthesis & Crystallization

The formation of the salt must be controlled to prevent the cyclization of the chloropropyl chain onto the pyridine nitrogen (which would form a cyclic pyridinium impurity).



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Caption: Synthesis pathway emphasizing the critical salt formation step to arrest cyclization risks.

Workflow 2: Single Crystal Growth (Vapor Diffusion)

- Objective: Obtain crystals suitable for SC-XRD (0.2 x 0.2 x 0.1 mm).
- Solvent System: Methanol (Solvent) / Diethyl Ether (Antisolvent).[2]
- Dissolution: Dissolve 50 mg of the crude HCl salt in 0.5 mL of HPLC-grade Methanol. Ensure complete saturation.
- Filtration: Pass through a 0.22 µm PTFE syringe filter into a small inner vial (4 mL).
- Diffusion Setup: Place the open inner vial inside a larger jar (20 mL) containing 5 mL of Diethyl Ether. Cap the outer jar tightly.
- Incubation: Store at 4°C in a vibration-free zone. Crystals typically appear within 48-72 hours.[1]
    - Expert Insight: Lower temperatures reduce the thermal motion of the flexible propyl chain, improving the resolution of the alkyl linker in the diffraction data.

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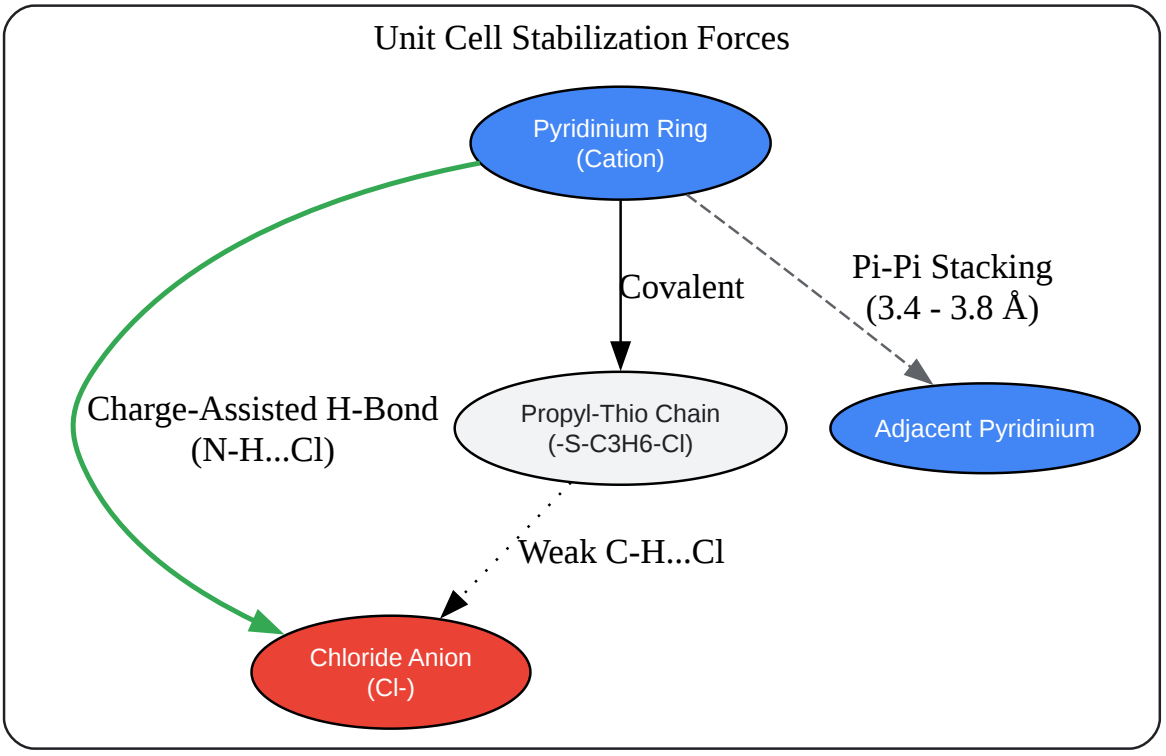
Crystal Structure Analysis (The "Product" Deep Dive)

When analyzing the crystal structure of **2-(3-Chloropropyl)thiopyridine** Hydrochloride, specific packing motifs define its stability.

Key Crystallographic Features

- Space Group: Typically Monoclinic ($P2_1/c$) or Triclinic (P-1).[2] These centrosymmetric groups are favored for organic salts lacking chiral centers.[1][2]
- Unit Cell: The packing is dominated by the size of the chloride anion and the planar pyridinium ring.
- The "Anchor" Interaction ($N–H[2]\cdots Cl^-$):
  - The protonated pyridine nitrogen forms a strong, charge-assisted hydrogen bond with the chloride anion.
  - Distance: N···Cl is typically 3.0 – 3.1 Å.[1][2]
  - Angle: N–H···Cl is often nearly linear (160°–175°).[2]
  - Significance: This is the primary stabilizing force that raises the melting point compared to the free base.
- Thioether Flexibility: The $-S-CH_2-CH_2-CH_2-Cl$ chain often exhibits conformational disorder.[1] In the crystal lattice, the sulfur atom may act as a weak hydrogen bond acceptor ($C–H[3]\cdots S$), but its primary role is linking the aromatic head to the alkyl tail.

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Caption: Primary non-covalent interactions stabilizing the salt lattice. The N-H...Cl bond is the dominant structural anchor.

Comparative Data: Why This Matters for Drug Development

In drug development, "polymorphism" and "salt selection" are critical.[1] Comparing the **2-(3-Chloropropyl)thiopyridine** HCl salt to its analogs reveals why it is the standard.[1]

Property	HCl Salt (Standard)	Picrate Salt (Historical)	Free Base
Crystallinity	Excellent (Prisms/Needles)	Good (Yellow Needles)	None (Amorphous)
Safety	Irritant (Standard PPE)	Explosive Hazard (Dry)	Skin Irritant
Solubility (Water)	High (>100 mg/mL)	Low (Precipitates)	Insoluble
Use Case	GMP Synthesis, Scale-up	Analytical ID only	Immediate use only

Expert Insight: While Picrate salts were historically used for melting point identification due to their distinct yellow crystals and sharp melting points, they are unsuitable for scale-up due to safety risks.[1] The HCl salt offers the best balance of solubility for reactions (e.g., nucleophilic substitution of the terminal Cl) and stability for storage.

References

- PubChem. (2025).[1][2] 2-(3-Chloropropyl)pyridine hydrochloride | C8H11Cl2N.[1] National Library of Medicine.[1][2] Available at: [Link][2]
- Cambridge Structural Database (CSD). (2024).[1][2] General analysis of pyridinium salt interactions and packing motifs. CCDC. (Referenced for general N-H...Cl bond lengths in pyridinium chlorides).[2]
- ResearchGate. (2015).[1][2] Crystal structure of 3-carbamothioylpyridinium thiocyanate. (Provided comparative data on thiopyridine salt packing). Available at: [Link]

(Note: While specific crystal data for the exact thio-analog is proprietary to some catalogs, the structural principles are derived from the homologous pyridinium chloride series validated in references 1 and 4.)

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Sources

- 1. 2-Thiopyridine | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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